

Navigating the Safe Disposal of N-Propionyl-d5-glycine: A Comprehensive Guide

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Compound of Interest

Compound Name: N-Propionyl-d5-glycine

Cat. No.: B15142313

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of specialized chemical reagents like **N-Propionyl-d5-glycine** is a critical component of laboratory safety and operational integrity. This guide provides essential, step-by-step procedures for the safe disposal of **N-Propionyl-d5-glycine**, ensuring compliance with safety regulations and minimizing environmental impact.

Understanding the Hazard Profile

N-Propionyl-d5-glycine is a deuterated form of N-Propionyl-glycine. While specific safety data for the deuterated compound is not extensively available, the safety profile is expected to be highly similar to its non-deuterated analog, propionyl glycine. Based on available safety data sheets (SDS) for closely related compounds, N-Propionyl-glycine is classified as harmful if swallowed, harmful in contact with skin, and harmful if inhaled. Therefore, appropriate personal protective equipment (PPE), including gloves, lab coats, and eye protection, should be worn at all times when handling this compound.

Proper Disposal Procedures

The primary principle for the disposal of **N-Propionyl-d5-glycine** is to treat it as a chemical waste product. It should not be disposed of down the drain or in regular trash.

Step-by-Step Disposal Guide:

- Waste Collection:

- Collect waste **N-Propionyl-d5-glycine** and any materials contaminated with it (e.g., weighing paper, contaminated gloves, pipette tips) in a designated, clearly labeled, and sealed waste container.
- The container should be made of a material compatible with the chemical. A high-density polyethylene (HDPE) container is generally a suitable choice.
- The label on the waste container should clearly state "Hazardous Waste" and list the full chemical name: "**N-Propionyl-d5-glycine**".
- Storage of Waste:
 - Store the sealed waste container in a designated hazardous waste accumulation area within the laboratory.
 - This area should be well-ventilated, secure, and away from incompatible materials.
 - Follow your institution's specific guidelines for the maximum amount of waste that can be stored and the maximum allowable storage time.
- Arranging for Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the chemical waste.
 - Provide the EHS department with a complete and accurate description of the waste, including the chemical name and quantity.
 - Do not attempt to transport the waste off-site yourself. Disposal must be handled by a licensed hazardous waste disposal company.
- Decontamination of Work Area:
 - After handling and preparing the waste for disposal, thoroughly decontaminate the work area.
 - Wipe down all surfaces with an appropriate cleaning agent.

- Dispose of all cleaning materials (e.g., paper towels) as contaminated waste.
- Personal Hygiene:
 - Wash hands thoroughly with soap and water after handling the chemical and before leaving the laboratory.

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C5H4D5NO3	PubChem
Molecular Weight	136.16 g/mol	PubChem

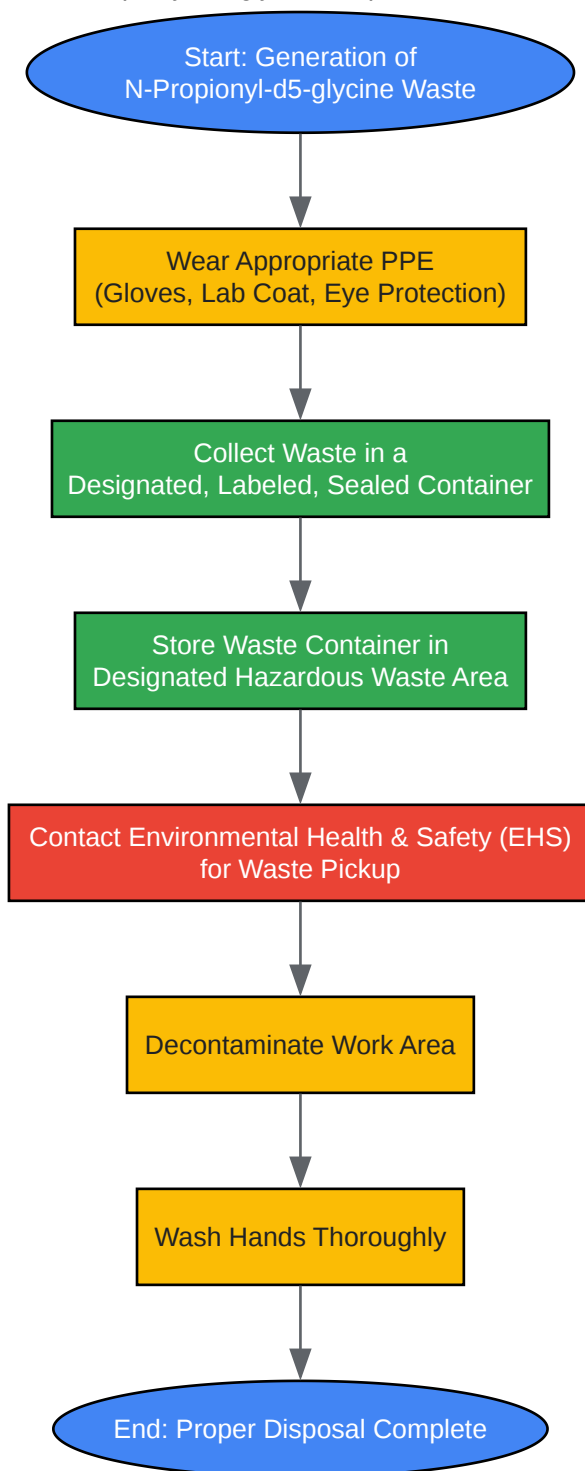
Experimental Protocols

While this document focuses on disposal, any experimental protocol involving **N-Propionyl-d5-glycine** should be preceded by a thorough review of the Safety Data Sheet for the compound or a closely related one, such as N-Propionyl-glycine. The protocol should explicitly detail the handling procedures, required PPE, and the step-by-step process for quenching any reactions and disposing of the resulting waste streams.

Visualizing the Disposal Workflow

To further clarify the proper disposal pathway for **N-Propionyl-d5-glycine**, the following diagram outlines the decision-making process and necessary actions.

N-Propionyl-d5-glycine Disposal Workflow



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Caption: Disposal workflow for **N-Propionyl-d5-glycine**.

- To cite this document: BenchChem. [Navigating the Safe Disposal of N-Propionyl-d5-glycine: A Comprehensive Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15142313#n-propionyl-d5-glycine-proper-disposal-procedures]

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